Technical Synthesis Guide: Novel Guanylmelamine Derivatives for High-Throughput Screening

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Compound of Interest

Compound Name:	*Guanylmelamine*
CAS No.:	*4405-08-7*
Cat. No.:	*B105420*

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Executive Summary

Guanylmelamine (2-guanidino-4,6-diamino-1,3,5-triazine) represents a privileged scaffold at the intersection of biguanide pharmacophores (e.g., Metformin) and the versatile 1,3,5-triazine core. While historically identified as a byproduct of dicyandiamide (DCD) dimerization or a metformin impurity, its structural capacity for hydrogen bonding and cation-π interactions makes it a potent template for antimicrobial, anticancer (PI3K inhibition), and antiglycation agents.

This guide details the modular synthesis of novel **guanylmelamine** derivatives, moving beyond simple thermal condensation to a regioselective, library-amenable protocol using the Cyanuric Chloride (TCT) platform. This approach allows for precise functionalization at the

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positions, enabling the generation of Structure-Activity Relationship (SAR) libraries for biological screening.

Synthetic Strategy: The Cyanuric Chloride Platform Rationale

Traditional synthesis via DCD dimerization yields the parent **guanylmelamine** with limited scope for derivatization. To access novel derivatives, we employ Sequential Nucleophilic Aromatic Substitution (

) on 2,4,6-trichloro-1,3,5-triazine (Cyanuric Chloride).

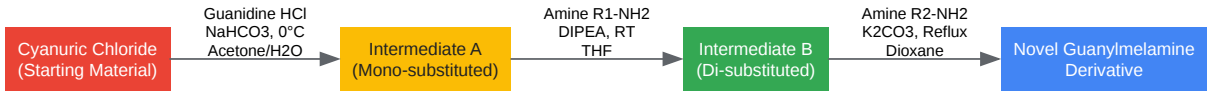
Mechanism of Control: The reactivity of the three chlorine atoms on the triazine ring is temperature-dependent due to the deactivation of the ring as electron-donating amino groups are added.

- Substitution 1 (

  C): Highly reactive.
- Substitution 2 (Room Temp): Moderately reactive.
- Substitution 3 (Reflux): Least reactive.

By introducing the guanidine moiety at Step 1 or Step 3, we can synthesize unsymmetrical **guanylmelamine** derivatives.

Synthetic Pathway Diagram



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Figure 1: Temperature-controlled sequential substitution strategy for synthesizing unsymmetrical **guanylmelamine** derivatives.

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Detailed Experimental Protocols

Materials & Reagents[1][2]

- Precursor: Cyanuric Chloride (Recrystallized from hexane if yellowed).
- Nucleophiles: Guanidine Hydrochloride, Primary/Secondary Amines (Anilines, Morpholines, Piperazines).
- Bases: Sodium Bicarbonate (

  ), Diisopropylethylamine (DIPEA), Potassium Carbonate (

).
- Solvents: Acetone, THF, 1,4-Dioxane, DMF.

Protocol A: Synthesis of 2-Guanidino-4,6-bis(substituted-amino)-1,3,5-triazines

Step 1: Installation of the Guanidine Moiety

- Dissolve Cyanuric Chloride (10 mmol, 1.84 g) in Acetone (20 mL) and cool to 0–5°C in an ice bath.
- Prepare a solution of Guanidine Hydrochloride (10 mmol, 0.96 g) and

  (22 mmol) in water (10 mL).
- Add the aqueous guanidine solution dropwise to the cyanuric chloride solution over 30 minutes, maintaining temperature

  C.
- Stir for 2 hours at 0°C. Monitor by TLC (Hexane:EtOAc 7:3).
- Outcome: Formation of 2-guanidino-4,6-dichloro-1,3,5-triazine (precipitate). Do not isolate if unstable; proceed immediately or filter and dry under vacuum.

Step 2: Introduction of First Diversity Point (

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)

- To the reaction mixture from Step 1 (or resuspended intermediate in THF), add Amine

  (10 mmol).
- Add DIPEA (12 mmol) as a proton scavenger.
- Allow the mixture to warm to Room Temperature (25°C).
- Stir for 4–6 hours.
- Workup: Pour into ice water. Filter the solid precipitate. Wash with cold water to remove salts.

Step 3: Introduction of Second Diversity Point (

) & Cyclization Completion

- Dissolve the Step 2 intermediate in 1,4-Dioxane (or DMF for low solubility amines).
- Add Amine

  (12 mmol, slight excess) and

  (20 mmol).
- Reflux at 100–110°C for 12–24 hours.
- Purification:
  - Evaporate solvent.[1]
  - Resuspend in water/EtOAc extraction.
  - Recrystallization: Ethanol/DMF mixtures are often effective for **guanylmelamine**s.
  - Column Chromatography: DCM:MeOH (95:5 to 90:10) gradient.

Characterization Checklist (Self-Validation)

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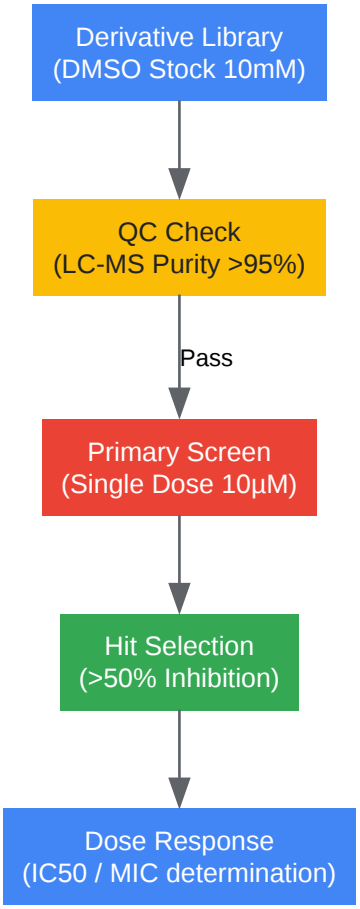
Technique	Expected Signal	Validation Criteria
NMR (DMSO-)	6.5–8.5 ppm (Broad singlets)	Presence of Guanidine NH protons ( ) and Amine NH.
NMR	160–170 ppm	Three distinct peaks for unsymmetrical triazine carbons.
HRMS (ESI+)		Mass error < 5 ppm.
Melting Point	> 200°C (Typical)	Sharp range (< 2°C) indicates high purity.

Screening Methodologies

Once the library is synthesized, compounds must be screened for biological activity. The **guanylmelamine** scaffold is particularly relevant for Antimicrobial and Anticancer screens.[2]

Screening Workflow Logic

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Figure 2: High-throughput screening workflow for **guanylmelamine** derivatives.

In Vitro Assay Protocols

A. Antimicrobial Susceptibility (MIC Determination)

- Target: ESKAPE pathogens (e.g., S. aureus, E. coli).[3][4]
- Method: Broth Microdilution (CLSI Standards).
- Protocol:
  - Prepare bacterial inoculum at

    CFU/mL in Mueller-Hinton Broth.

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- Dispense 100 µL into 96-well plates containing serial dilutions of derivatives (0.5 – 64 µg/mL).
- Incubate at 37°C for 18–24 hours.
- Readout: Lowest concentration with no visible growth (OD600 < 0.1).
- Control: Ciprofloxacin or Metformin (negative control).

B. Anticancer Cytotoxicity (MTT/MTS Assay)

- Target: Cancer cell lines (e.g., HCT-116 Colorectal, MCF-7 Breast).
- Mechanism: PI3K/mTOR pathway modulation is a likely target for triazine/biguanide derivatives.
- Protocol:
  - Seed cells (

    cells/well) in 96-well plates.
  - Incubate 24h for attachment.
  - Treat with derivatives (0.1 – 100 µM) for 48–72 hours.
  - Add MTT reagent, incubate 4h, dissolve formazan in DMSO.
  - Measure Absorbance at 570 nm.
  - Calculation: Calculate

    using non-linear regression (GraphPad Prism).

Data Analysis & SAR Insights

When interpreting screening data for **guanylmelamine** derivatives, focus on the following Structural-Activity Relationship (SAR) trends:

- Basicity Modulation: The guanidine group is highly basic (

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). Electron-withdrawing groups (EWGs) on the

amines can lower the

, potentially improving membrane permeability (LogD).

- Steric Bulk: Bulky groups (e.g., morpholine, piperidine) at the 4,6-positions often improve selectivity for kinases (like PI3K) by filling the hydrophobic pocket of the ATP binding site.
- Solubility: If derivatives precipitate in assay media, consider formulating as Hydrochloride or Methanesulfonate salts.

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- To cite this document: BenchChem. [Technical Synthesis Guide: Novel Guanylmelamine Derivatives for High-Throughput Screening]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105420/docs#technical-synthesis-guide-novel-guanylmelamine-derivatives-for-high-throughput-screening]

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